Application Notes and Protocols for In Vivo Studies of Metogest

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Compound of Interest	
Compound Name:	*Metogest*
CAS No.:	*52279-58-0*
Cat. No.:	*B1244648*

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Disclaimer: **Metogest** (SC-14207) is a steroidal antiandrogen that was investigated but never commercially marketed.[1] Consequently, there is a scarcity of publicly available, detailed in vivo research data and established protocols for this specific compound. The following application notes and protocols are presented as a representative framework for the in vivo evaluation of a steroidal antiandrogen like **Metogest**, based on standard preclinical research methodologies. These protocols are intended to be illustrative and should be adapted and validated for specific research needs in accordance with institutional and regulatory guidelines.

Introduction

Metogest is a synthetic steroidal compound with antiandrogenic properties.[1] Antiandrogens are substances that prevent or reduce the biological effects of androgens, such as testosterone and dihydrotestosterone (DHT), by acting on the androgen receptor (AR). These compounds have potential therapeutic applications in androgen-dependent conditions, including acne, seborrhea, and androgenic alopecia. The in vivo assessment of such compounds is critical to understanding their pharmacokinetic (PK), pharmacodynamic (PD), and toxicological profiles. These studies are essential for establishing a compound's safety and efficacy before it can be considered for clinical trials.[2][3]

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This document provides generalized protocols for the in vivo study of **Metogest** in animal models, focusing on its potential application in dermatology.

Animal Model Selection

The choice of animal model is a critical step in preclinical research. For studying the effects of an antiandrogen like **Metogest**, rodents are commonly used due to their well-characterized physiology, genetic tractability, and cost-effectiveness.[4]

- Rodent Models (Rats and Mice):
  - Pharmacokinetics: Sprague-Dawley or Wistar rats are frequently used for PK studies due to their larger size, which facilitates serial blood sampling.
  - Efficacy (Acne/Seborrhea Models): The flank organ of the hamster and the ear of the mouse or rat are rich in sebaceous glands and are sensitive to androgens, making them suitable models for studying the effects of antiandrogens on sebaceous gland activity. A common approach is to use testosterone-induced models in castrated rodents to mimic androgen-driven sebaceous gland hypertrophy.
  - Toxicology: Both rats and a non-rodent species (e.g., beagle dogs) are typically required for regulatory toxicology studies to assess potential species-specific effects.[5]

All animal procedures must be conducted in accordance with the ethical guidelines for animal research and approved by an Institutional Animal Care and Use Committee (IACUC).[6][7]

Pharmacokinetic (PK) Studies

Objective: To determine the absorption, distribution, metabolism, and excretion (ADME) profile of **Metogest** after a single administration.

Protocol: Single-Dose Pharmacokinetic Study in Rats

- Animals: Male Sprague-Dawley rats (n=3-5 per group), 8-10 weeks old.
- Housing: Animals are housed in a controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.

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- Acclimatization: Animals are acclimated for at least 7 days before the experiment.
- Dose Formulation: **Metogest** is formulated in a suitable vehicle (e.g., 0.5% carboxymethylcellulose in saline, or a solution of ethanol, propylene glycol, and water). The formulation should be sterile for parenteral administration.
- Dosing:
  - Intravenous (IV) Group: Administer **Metogest** at 1-2 mg/kg via the tail vein.
  - Oral (PO) Group: Administer **Metogest** at 5-10 mg/kg via oral gavage.
- Blood Sampling: Collect blood samples (approx. 200 µL) from the jugular vein or another appropriate site at the following time points:
  - IV: 0 (pre-dose), 2, 5, 15, 30 minutes, and 1, 2, 4, 8, 12, 24 hours post-dose.
  - PO: 0 (pre-dose), 15, 30 minutes, and 1, 2, 4, 8, 12, 24 hours post-dose.
- Sample Processing: Blood samples are collected into tubes containing an anticoagulant (e.g., K2EDTA) and centrifuged to separate plasma. Plasma samples are stored at -80°C until analysis.
- Bioanalysis: The concentration of **Metogest** in plasma is quantified using a validated analytical method, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Data Analysis: PK parameters are calculated using non-compartmental analysis software.

Data Presentation: Illustrative Pharmacokinetic Parameters

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Parameter	Intravenous (IV)	Oral (PO)
Dose (mg/kg)	2	10
Cmax (ng/mL)	550 ± 75	320 ± 50
Tmax (h)	0.08	1.5
AUC (0-t) (ng*h/mL)*	1200 ± 150	2400 ± 300
AUC (0-inf) (ngh/mL)	1250 ± 160	2500 ± 320
T½ (h)	3.5 ± 0.5	4.0 ± 0.6
CL (L/h/kg)	1.6 ± 0.2	-
Vd (L/kg)	8.0 ± 1.0	-
F (%)	-	40

Table 1: Representative pharmacokinetic data for **Metogest** following a single IV or PO administration in rats. Data are presented as mean ± SD. Cmax: Maximum plasma concentration; Tmax: Time to reach Cmax; AUC: Area under the curve; T½: Half-life; CL: Clearance; Vd: Volume of distribution; F: Bioavailability.

Pharmacodynamic (Efficacy) Studies

Objective: To evaluate the antiandrogenic efficacy of **Metogest** in a relevant animal model of androgen-dependent sebaceous gland activity.

Protocol: Testosterone-Induced Sebaceous Gland Hypertrophy in Mice

- Animals: Male ICR mice (n=8-10 per group), 6-8 weeks old.
- Surgical Procedure: Animals are castrated under anesthesia to eliminate endogenous androgen production. A 7-day recovery period is allowed.
- Experimental Groups:
  - Group 1: Vehicle control (castrated)

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  - Group 2: Testosterone control (castrated + testosterone)
  - Group 3: **Metogest** low dose (castrated + testosterone + **Metogest**)
  - Group 4: **Metogest** high dose (castrated + testosterone + **Metogest**)
- Treatment:
  - Testosterone propionate (1 mg/kg) is administered subcutaneously daily to induce sebaceous gland growth in Groups 2, 3, and 4.
  - **Metogest** (e.g., 10 and 50 mg/kg) or vehicle is administered topically to the ear or orally, depending on the intended clinical route, for 14 consecutive days.
- Endpoint Analysis:
  - On day 15, animals are euthanized.
  - The ears are excised, fixed in 10% neutral buffered formalin, and processed for paraffin embedding.
  - Histological sections are stained with Hematoxylin and Eosin (H&E).
  - Sebaceous gland size is quantified using image analysis software by measuring the area of multiple glands per section.
- Data Analysis: Statistical analysis is performed using one-way ANOVA followed by a post-hoc test (e.g., Dunnett's or Tukey's) to compare treatment groups to the testosterone control.

Data Presentation: Illustrative Efficacy Data

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Treatment Group	Dose (mg/kg)	Mean Sebaceous Gland Area (μm²)	% Inhibition
Vehicle Control	-	1500 ± 200	-
Testosterone Control	1	4500 ± 500	0
Metogest (Low Dose)	10	3000 ± 400*	50%
Metogest (High Dose)	50	1800 ± 250**	90%

Table 2: Representative efficacy data for **Metogest** in a mouse model of testosterone-induced sebaceous gland hypertrophy. Data are presented as mean ± SD. *p<0.05, **p<0.01 compared to the Testosterone Control group.

Toxicology Studies

Objective: To assess the safety profile of **Metogest** following repeated administration over a defined period.

Protocol: 28-Day Repeated-Dose Oral Toxicology Study in Rats

- Animals: Male and female Wistar rats (n=10 per sex per group), 6-8 weeks old.
- Experimental Groups:
  - Group 1: Vehicle control
  - Group 2: **Metogest** low dose (e.g., 10 mg/kg/day)
  - Group 3: **Metogest** mid dose (e.g., 50 mg/kg/day)
  - Group 4: **Metogest** high dose (e.g., 200 mg/kg/day)
- Administration: **Metogest** or vehicle is administered daily via oral gavage for 28 consecutive days.
- In-life Observations:

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- Mortality and Morbidity: Checked twice daily.
- Clinical Signs: Observed daily.
- Body Weight: Recorded weekly.
- Food Consumption: Measured weekly.

- Clinical Pathology (Day 29): Blood samples are collected for:
  - Hematology: Complete blood count (CBC).
  - Clinical Chemistry: Liver function tests (ALT, AST, ALP), kidney function tests (BUN, creatinine), electrolytes, etc.
- Terminal Procedures (Day 29):
  - Animals are euthanized and subjected to a full necropsy.
  - Organ weights (liver, kidneys, spleen, adrenal glands, gonads, etc.) are recorded.
  - A comprehensive set of tissues is collected and preserved for histopathological examination.
- Data Analysis: Statistical analysis is performed to compare treated groups with the vehicle control group.

Data Presentation: Illustrative Toxicology Data

Table 3: Representative Hematology Data (Male Rats)

Parameter	Vehicle	Low Dose (10 mg/kg)	Mid Dose (50 mg/kg)	High Dose (200 mg/kg)
RBC (10^6/µL)	7.5 ± 0.5	7.4 ± 0.6	7.6 ± 0.5	7.3 ± 0.4
HGB (g/dL)	15.0 ± 1.0	14.8 ± 1.1	15.1 ± 0.9	14.5 ± 1.2
PLT (10^3/µL)	850 ± 100	840 ± 110	860 ± 90	830 ± 120

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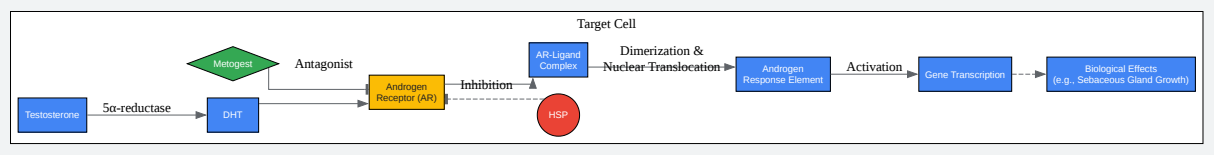
Table 4: Representative Clinical Chemistry Data (Male Rats)

Parameter	Vehicle	Low Dose (10 mg/kg)	Mid Dose (50 mg/kg)	High Dose (200 mg/kg)
ALT (U/L)	40 ± 8	42 ± 9	55 ± 12	95 ± 20
AST (U/L)	80 ± 15	85 ± 18	100 ± 20	180 ± 35
BUN (mg/dL)	20 ± 4	21 ± 5	22 ± 4	23 ± 5

Tables 3 & 4: Representative hematology and clinical chemistry data from a 28-day toxicology study. Data are presented as mean ± SD. **p<0.01 compared to the vehicle control group. RBC: Red Blood Cells; HGB: Hemoglobin; PLT: Platelets; ALT: Alanine Aminotransferase; AST: Aspartate Aminotransferase; BUN: Blood Urea Nitrogen.

Visualizations

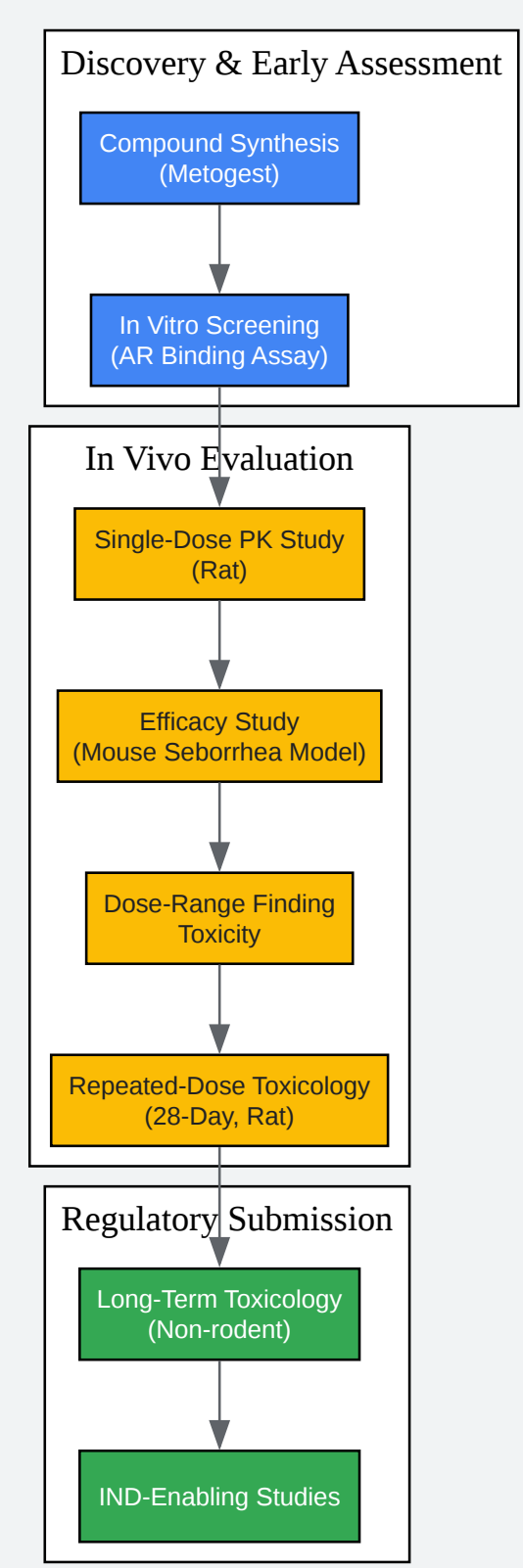
Diagrams of Signaling Pathways and Experimental Workflows



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Caption: Generalized Androgen Receptor Signaling Pathway.

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Caption: Typical Preclinical In Vivo Assessment Workflow.

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